

# Nikkomycin Z in Murine Models of Coccidioidomycosis: Application Notes and Protocols

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## Compound of Interest

Compound Name: *Nikkomycin Lx*

Cat. No.: B15560932

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## Introduction

Coccidioidomycosis, commonly known as Valley Fever, is an infectious fungal disease caused by the inhalation of *Coccidioides immitis* or *C. posadasii* spores.<sup>[1]</sup> While many infections are mild or asymptomatic, the disease can progress to severe pulmonary conditions and disseminate to other parts of the body, including the central nervous system, which can be life-threatening.<sup>[1][2]</sup> Current antifungal treatments can be limited by toxicity and the potential for relapse.<sup>[1]</sup>

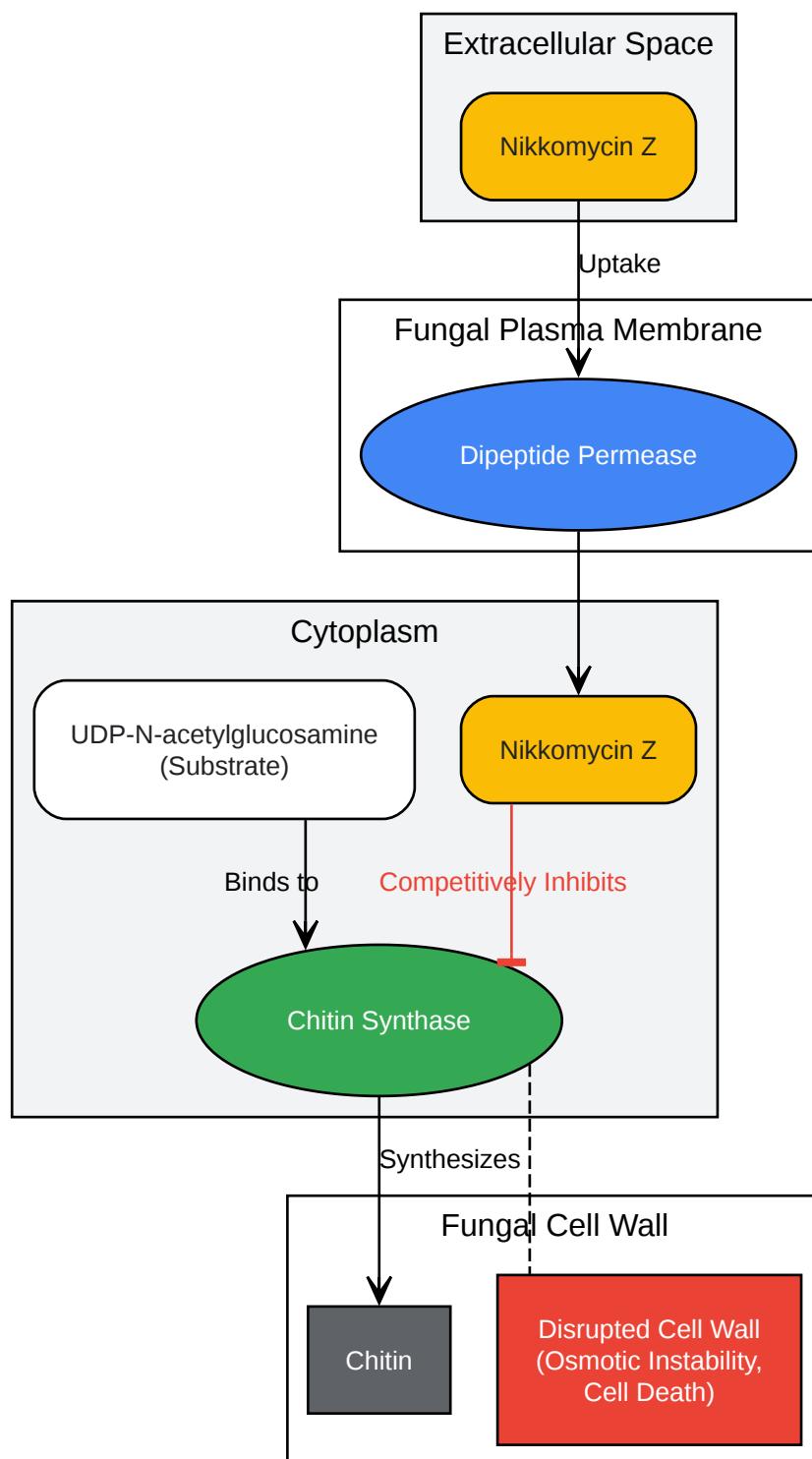
Nikkomycin Z, an investigational antifungal agent, presents a promising therapeutic alternative. It functions as a competitive inhibitor of chitin synthase, an enzyme crucial for the synthesis of the fungal cell wall.<sup>[3][4]</sup> Since chitin is absent in mammals, Nikkomycin Z offers a targeted mechanism of action with a potentially high therapeutic index.<sup>[1][2]</sup> It is important to note that while the user requested information on **Nikkomycin Lx**, the vast majority of in vivo research has been conducted with Nikkomycin Z, a complex of which **Nikkomycin Lx** is a component.<sup>[5]</sup> Therefore, these notes will focus on Nikkomycin Z.

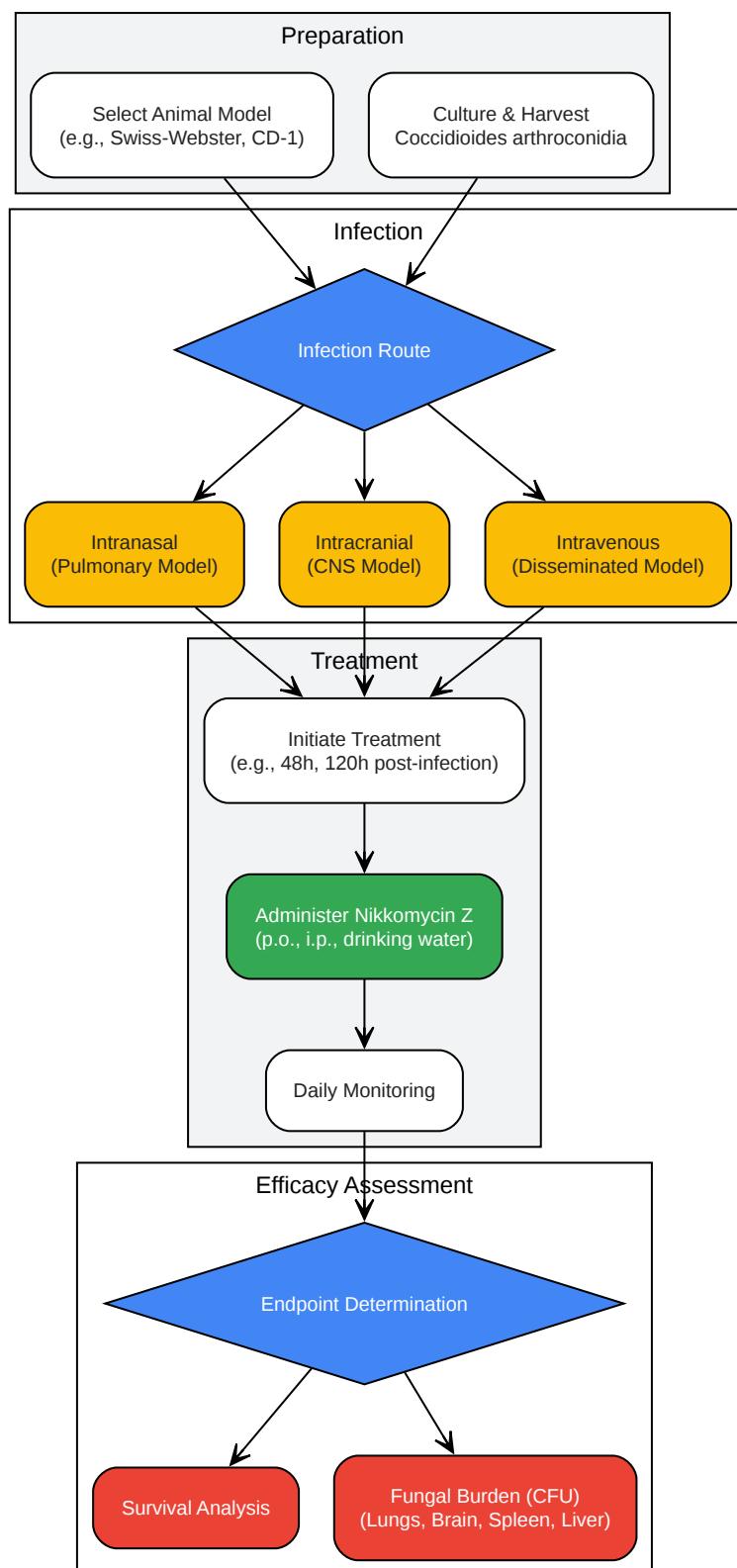
These application notes provide a comprehensive overview of Nikkomycin Z dosage and administration in murine models of coccidioidomycosis, based on published in vivo studies.

Detailed protocols for various experimental models are also provided to guide researchers in their study design.

## Mechanism of Action

Nikkomycin Z's primary mechanism of action is the competitive inhibition of chitin synthase.<sup>[3]</sup> This enzyme is responsible for polymerizing N-acetylglucosamine to form chitin, a vital structural component of the fungal cell wall.<sup>[6]</sup> By blocking chitin synthesis, Nikkomycin Z disrupts the integrity of the fungal cell wall, leading to osmotic instability and ultimately, fungal cell death.<sup>[1]</sup> The drug enters the fungal cell through a dipeptide permease-mediated transport system.<sup>[3]</sup>



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